

3-(1,1-Difluoroethyl)pyridine molecular structure and formula

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Compound of Interest

Compound Name: 3-(1,1-Difluoroethyl)pyridine

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An In-depth Technical Guide to 3-(1,1-Difluoroethyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthetic considerations for **3-(1,1-Difluoroethyl)pyridine**. The information is intended for researchers in medicinal chemistry, materials science, and drug development who are interested in the application of fluorinated pyridine scaffolds.

Molecular Structure and Chemical Formula

3-(1,1-Difluoroethyl)pyridine is a heterocyclic organic compound. It consists of a pyridine ring substituted at the 3-position with a 1,1-difluoroethyl group. The presence of the geminal fluorine atoms on the ethyl group significantly influences the electronic properties and metabolic stability of the molecule, making it an attractive building block in medicinal chemistry.

Molecular Formula: $C_7H_7F_2N$

Structure:



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